

Cyclohexanecarbonyl chloride structural features and properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cyclohexanecarbonyl chloride	
Cat. No.:	B031017	Get Quote

An In-depth Technical Guide to **Cyclohexanecarbonyl Chloride**: Structural Features, Properties, and Applications

Cyclohexanecarbonyl chloride is a versatile chemical intermediate characterized by a reactive acyl chloride functional group attached to a stable cyclohexane ring.[1][2] This structure makes it a valuable reagent in organic synthesis, serving as a precursor for introducing the cyclohexanecarbonyl moiety into a wide array of molecules.[2] Its utility is particularly prominent in the pharmaceutical, agrochemical, and materials science sectors for the synthesis of complex target molecules.[1][2]

Structural Features

Cyclohexanecarbonyl chloride, with the chemical formula C₇H₁₁ClO, consists of a six-carbon cyclohexane ring bonded to a carbonyl chloride group (-COCl).[1][3] The cyclohexane ring typically adopts a stable chair conformation to minimize steric strain. The acyl chloride group is highly electrophilic, making it susceptible to nucleophilic attack, which is the basis of its reactivity.[1]

Caption: Chemical structure of **Cyclohexanecarbonyl chloride**.

Physical and Chemical Properties

Cyclohexanecarbonyl chloride is a clear, colorless to pale straw-colored liquid that is sensitive to moisture.[4][5] It is soluble in organic solvents but hydrolyzes in water.[1]



Table 1: Physical Properties of Cyclohexanecarbonyl Chloride

Property	Value	Reference
Molecular Formula	C7H11CIO	[1][3][4][6]
Molar Mass	146.61 g/mol	[3][6][7]
Appearance	Clear colorless to straw colored liquid	[4][5]
Density	1.096 g/mL at 25 °C	[3][4][7]
Boiling Point	184 °C	[3][4][7]
Flash Point	66 °C (152 °F)	[3][4]
Refractive Index	n20/D 1.469	[3][4][7]
Vapor Pressure	0.915 mmHg at 25°C	[3]
Water Solubility	Hydrolyzes	[3][4][8]

Table 2: Chemical and Safety Information



Identifier	Value / Information	Reference
CAS Number	2719-27-9	[1][3][4]
EC Number	220-322-7	[6][7]
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation)	[4][6]
Precautionary Statements	P261, P270, P280, P301+P312, P303+P361+P353, P305+P351+P338	[4]
Hazard Class	8 (Corrosive)	[4][8]
Packing Group	II	[4][8]
Storage	Store below +30°C in a cool, dry, well-ventilated place away from moisture and oxidizing agents.	[1][3][4][9]

Reactivity and Reaction Mechanisms

The primary reactivity of **cyclohexanecarbonyl chloride** stems from the electrophilic carbonyl carbon. It readily undergoes nucleophilic acyl substitution with a variety of nucleophiles. This reactivity makes it an excellent acylating agent.[1]

- Acylation of Amines and Alcohols: It reacts with amines to form N-cyclohexyl amides and with alcohols to form cyclohexyl esters.
- Friedel-Crafts Acylation: It can be used to acylate aromatic rings in the presence of a Lewis acid catalyst.
- Hydrolysis: It reacts with water to form cyclohexanecarboxylic acid and hydrochloric acid.[1]



The general mechanism involves the attack of a nucleophile on the carbonyl carbon, followed by the elimination of the chloride leaving group.

Caption: General mechanism of Nucleophilic Acyl Substitution.

Applications in Research and Drug Development

Cyclohexanecarbonyl chloride is a crucial building block in the synthesis of numerous high-value chemicals.

- Pharmaceuticals: It is a key intermediate in the production of the anti-parasitic drug
 Praziquantel.[2][10] It is also used in the synthesis of the 5-HT1A receptor antagonist WAY 100635 and other therapeutic agents like Sienetine.[2][11] Its cyclohexane moiety can
 enhance the metabolic stability of drug candidates.[2]
- Agrochemicals: The compound and its derivatives are used to produce herbicides and organic phosphorus pesticides.[1][11]
- Antimicrobial Agents: Research has shown its use in preparing thiourea derivative ligands that exhibit antibacterial and anti-yeast properties.[2][4][8]
- Materials Science: It serves as an intermediate in the creation of dyes and pigments.

Experimental Protocols Synthesis of Cyclohexanecarbonyl Chloride

The most common laboratory and industrial method for preparing **cyclohexanecarbonyl chloride** is the reaction of cyclohexanecarboxylic acid with thionyl chloride (SOCl₂).[2][3]

Materials and Equipment:

- Cyclohexanecarboxylic acid
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., benzene or dichloromethane)[12][13]
- Round-bottom flask

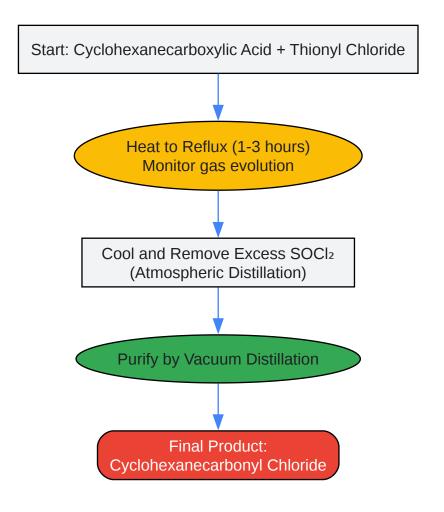


- Reflux condenser
- Dean-Stark trap (if removing water azeotropically)[12]
- Magnetic stirrer and heating mantle
- Gas trap (for HCl and SO₂ byproducts)
- Distillation apparatus for purification[14]

Procedure:

- Preparation: In a round-bottom flask equipped with a reflux condenser and a gas trap, place cyclohexanecarboxylic acid. If using a solvent, add it now. The system should be protected from atmospheric moisture.
- Reagent Addition: Slowly add an excess of thionyl chloride (typically 1.5 to 2.0 molar equivalents) to the carboxylic acid.[14] The reaction is exothermic and produces gaseous byproducts (SO₂ and HCl).[2][14]
- Reaction: Heat the mixture to reflux for 1-3 hours.[12][14] The reaction is complete when gas evolution ceases.
- Work-up: After cooling, the excess thionyl chloride and any solvent can be removed by distillation at atmospheric pressure.
- Purification: The crude **cyclohexanecarbonyl chloride** is then purified by vacuum distillation to yield the final product.[14]





Click to download full resolution via product page

Caption: Experimental workflow for the synthesis of **Cyclohexanecarbonyl chloride**.

Analytical and Characterization Methods

The identity and purity of synthesized **cyclohexanecarbonyl chloride** are confirmed using various analytical techniques.

- Gas Chromatography (GC): Used to monitor the conversion of the starting material and the selectivity of the reaction, often showing yields greater than 99%.[12]
- Spectroscopy: Spectroscopic methods provide structural confirmation.

Table 3: Spectroscopic Data for Cyclohexanecarbonyl Chloride



Technique	Key Features and Observations	Reference
¹ H NMR	Complex multiplets in the aliphatic region (δ 1.2-2.8 ppm) corresponding to the cyclohexane ring protons.	[15]
¹³ C NMR	A characteristic peak for the carbonyl carbon appears in the downfield region ($\delta > 160$ ppm). Resonances for the cyclohexane carbons appear upfield.	
IR Spectroscopy	A strong, sharp absorption band for the C=O stretch of the acyl chloride is observed around 1800 cm ⁻¹ .	[6][16]
Mass Spectrometry	The mass spectrum shows the molecular ion peak (m/z 146) and characteristic fragmentation patterns, including a prominent peak at m/z 83 corresponding to the cyclohexyl cation.	[17]

Safety and Handling

Cyclohexanecarbonyl chloride is a hazardous substance that requires careful handling.

- Hazards: It is corrosive and can cause severe skin burns and eye damage.[1][6][8][18] It is harmful if swallowed and may cause respiratory irritation.[4][6][8] The liquid is combustible and reacts with water, releasing toxic gases.[1][8]
- Precautions: Always handle in a well-ventilated area or fume hood.[18][19] Wear suitable personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[9][18]



Keep away from heat, sparks, and open flames.[18]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[9] It is moisture-sensitive and should be stored under an inert atmosphere if possible.[4][8][9]
- First Aid: In case of skin contact, wash immediately with plenty of water.[18] For eye contact, rinse cautiously with water for several minutes.[9][18] If inhaled, move the person to fresh air. [18] In all cases of exposure, seek immediate medical attention.[9][18]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. CAS 2719-27-9: Cyclohexanecarbonyl chloride | CymitQuimica [cymitquimica.com]
- 2. Cyclohexanecarbonyl chloride | 2719-27-9 | Benchchem [benchchem.com]
- 3. chembk.com [chembk.com]
- 4. Cyclohexanecarboxylic acid chloride | 2719-27-9 [chemicalbook.com]
- 5. Cyclohexanecarbonyl chloride, 97+% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. Cyclohexanecarbonyl chloride | C7H11ClO | CID 75938 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 环己甲酰氯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Cyclohexanecarbonyl chloride, 97+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 9. synquestlabs.com [synquestlabs.com]
- 10. Cyclohexanecarbonyl chloride-2719-27-9 [ganeshremedies.com]
- 11. Page loading... [wap.guidechem.com]
- 12. Cyclohexanecarboxylic acid chloride synthesis chemicalbook [chemicalbook.com]
- 13. benchchem.com [benchchem.com]
- 14. benchchem.com [benchchem.com]







- 15. Cyclohexanecarboxylic acid chloride(2719-27-9) 1H NMR spectrum [chemicalbook.com]
- 16. Cyclohexanecarbonyl chloride [webbook.nist.gov]
- 17. Cyclohexanecarbonyl chloride [webbook.nist.gov]
- 18. tcichemicals.com [tcichemicals.com]
- 19. echemi.com [echemi.com]
- To cite this document: BenchChem. [Cyclohexanecarbonyl chloride structural features and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031017#cyclohexanecarbonyl-chloride-structural-features-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com